

# A Comprehensive Technical Guide to 5-Methoxy-2-methylaniline

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Compound of Interest

Compound Name: 5-Methoxy-2-methylaniline

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This guide provides an in-depth overview of **5-Methoxy-2-methylaniline**, a significant aromatic amine compound utilized in biochemical research and drug synthesis.[1] It details its chemical identity, physicochemical properties, synthesis protocols, and key applications for researchers, scientists, and professionals in drug development.

### **Chemical Identification and Structure**

**5-Methoxy-2-methylaniline**, also known as 5-Methoxy-o-toluidine or 2-Amino-4-methoxytoluene, is an organic compound widely used as a building block in the synthesis of more complex molecules.[1][2][3]

CAS Number: 50868-72-9[2]

Molecular Formula: C<sub>8</sub>H<sub>11</sub>NO[2]

Molecular Weight: 137.18 g/mol [2][3]

IUPAC Name: 5-methoxy-2-methylaniline[4][5]

SMILES: COC1=CC=C(C)C(N)=C1[6]

InChi Key: RPJXLEZOFUNGNZ-UHFFFAOYSA-N[4][5]

The molecular structure consists of an aniline ring substituted with a methyl group at position 2 and a methoxy group at position 5.



## **Physicochemical Properties**

The key physical and chemical properties of **5-Methoxy-2-methylaniline** are summarized in the table below.

Property	Value	Reference
Appearance	White to gray to tan crystalline powder.	[7]
Melting Point	43-46 °C (lit.)	[7][8]
Boiling Point	253 °C (lit.)	[6][7]
Flash Point	113 °C	[6]
Solubility	Slightly soluble in water.	[4][7]
Storage Temperature	Room temperature, under inert atmosphere.	[9]

### **Spectroscopic Data**

The structural confirmation of **5-Methoxy-2-methylaniline** can be achieved through various spectroscopic techniques. The reported <sup>1</sup>H NMR data is as follows:

<sup>1</sup>H NMR (300 MHz, CDCl<sub>3</sub>): δ 6.94 (d, J = 7.53 Hz, 1H), 6.28 (d, J = 7.53 Hz, 1H), 6.26 (s, 1H), 3.78 (s, 3H), 3.5 (br, 1H), 2.10 (s, 3H), 1.6 (br, 1H).[7]

## **Synthesis Protocol**

A common method for the synthesis of **5-Methoxy-2-methylaniline** involves the reduction of a nitro-substituted precursor.[7]

Reaction: Reduction of 4-methoxy-1-methyl-3-nitrobenzene.

#### Materials:

4-methoxy-1-methyl-3-nitrobenzene (18.0 g, 108 mmol)



- 1,2-dimethoxyethane (DME) (160 mL)
- 10% Palladium on carbon (Pd/C) catalyst (0.9 g)
- Hydrazine hydrate

#### Experimental Procedure:

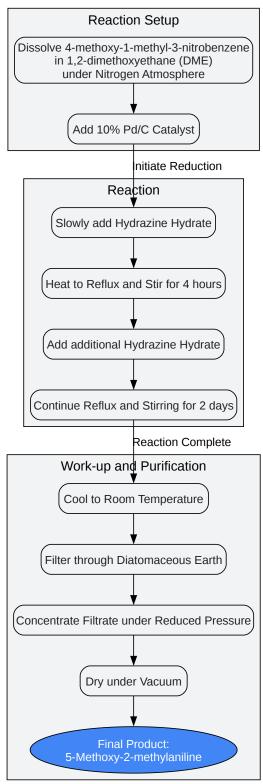
- Under a nitrogen atmosphere, dissolve 4-methoxy-1-methyl-3-nitrobenzene in 1,2dimethoxyethane (DME).[7]
- Add the 10% Pd/C catalyst to the solution.[7]
- Slowly add hydrazine hydrate dropwise to the mixture.[7]
- Heat the reaction mixture to reflux and maintain continuous stirring for 4 hours.
- After 4 hours, add an additional 3 mL of hydrazine hydrate and continue stirring under reflux for 2 days.[7]
- Upon completion, cool the mixture to room temperature.
- Filter the mixture through a diatomaceous earth pad to remove the catalyst.[7]
- Concentrate the filtrate under reduced pressure to remove the solvent, yielding the crude product as a yellow oil.[7]
- Further drying under vacuum results in the solidification of the product to a pale yellow solid.
   [7]

Yield: 14.8 g (100% yield).[7]

Below is a workflow diagram illustrating the synthesis process.



#### Synthesis Workflow for 5-Methoxy-2-methylaniline



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Caption: Synthesis workflow for **5-Methoxy-2-methylaniline**.



### **Applications in Research and Development**

**5-Methoxy-2-methylaniline** serves as a valuable intermediate in the synthesis of various pharmaceutical compounds and research chemicals.[1]

- Preparation of Amides: It is used in the preparation of N-(5-methoxy-2-methylphenyl)acetamide.[4][7][8]
- Drug Discovery: As an aromatic amine, it is a key precursor for creating more complex
  molecules with potential biological activity.[1] The methoxy group is a prevalent substituent in
  many approved drugs, influencing ligand-target binding, physicochemical properties, and
  ADME parameters.[10]
- Neurochemical Research: Some derivatives have been studied for their neurotoxic or neuroprotective properties, potentially related to the inhibition of enzymes like monoamine oxidase A (MAO-A).[6]

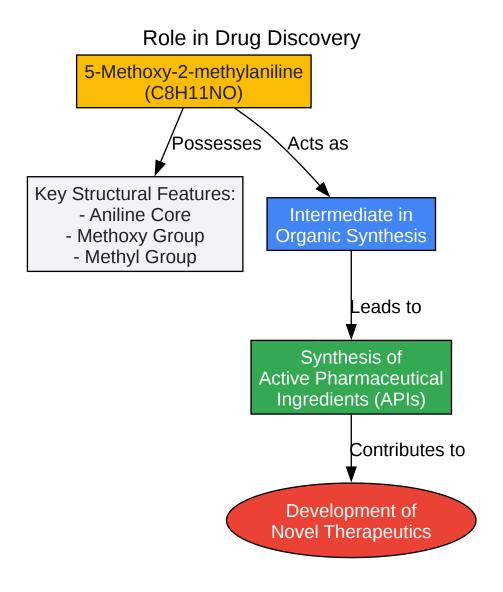
### Safety and Handling

**5-Methoxy-2-methylaniline** is associated with several hazard classifications.

- Hazard Statements:
  - H302: Harmful if swallowed.[3]
  - H312: Harmful in contact with skin.[3]
  - H315: Causes skin irritation.[3]
  - H319: Causes serious eye irritation.[3]
  - H332: Harmful if inhaled.[3]
  - H335: May cause respiratory irritation.[3]
- Precautionary Statements: Standard personal protective equipment, including gloves, safety glasses, and a lab coat, should be worn when handling this chemical. Work should be conducted in a well-ventilated area or a fume hood.



The logical relationship between the compound's structure and its application in drug discovery is outlined in the diagram below.



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Caption: Role of **5-Methoxy-2-methylaniline** in drug discovery.

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